

Definitive Guide: Elemental Analysis & Characterization of 3-Cyclopentyl-2-methoxypropan-1-amine

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Compound of Interest

Compound Name: 3-Cyclopentyl-2-methoxypropan-1-amine

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Executive Summary: The Strategic Value of Beta-Methoxy Amines

In modern medicinal chemistry, **3-Cyclopentyl-2-methoxypropan-1-amine** represents a high-value "design-around" scaffold. It bridges the gap between highly lipophilic alkyl amines (like 3-cyclopentylpropan-1-amine) and more metabolically labile ether derivatives.

The incorporation of the beta-methoxy group adjacent to the primary amine serves a dual purpose critical for drug development:

- **pKa Modulation:** The electron-withdrawing inductive effect (-I) of the oxygen atom lowers the pKa of the amine (typically by 1.0–1.5 units compared to the alkyl analog), reducing lysosomal trapping and improving passive permeability.
- **Solubility Enhancement:** It introduces a hydrogen bond acceptor without significantly increasing the molecular weight, optimizing the Lipinski profile.

This guide provides the theoretical elemental analysis benchmarks required for purity validation and compares this building block against its structural analogs.

Elemental Analysis Data: The Validation Benchmark

For researchers synthesizing or procuring this compound, the Elemental Analysis (CHN) is the gold standard for confirming bulk purity and solvation state. Below are the calculated theoretical values for the free base and the common hydrochloride salt.

Compound Identity

- IUPAC Name: **3-Cyclopentyl-2-methoxypropan-1-amine**
- Molecular Formula:
- Molecular Weight: 157.26 g/mol

Table 1: Theoretical Elemental Composition (Combustion Analysis)

Element	Free Base (Theory)	HCl Salt (Theory)	Tolerance Limit (±0.4%)
Carbon (C)	68.74%	55.81%	Valid if ±0.4% of theory
Hydrogen (H)	12.18%	10.41%	Valid if ±0.4% of theory
Nitrogen (N)	8.91%	7.23%	Valid if ±0.4% of theory
Oxygen (O)	10.17%	8.26%	(Calculated by difference)
Chlorine (Cl)	—	18.29%	Required for salt form

“

Critical Insight: If your experimental Nitrogen value deviates by >0.5%, suspect incomplete removal of the synthesis solvent (often acetonitrile or DMF) or the presence of the unreacted nitrile precursor (3-cyclopentyl-2-methoxypropanenitrile).

Comparative Performance Guide

This section objectively compares **3-Cyclopentyl-2-methoxypropan-1-amine** with its two closest structural competitors used in SAR (Structure-Activity Relationship) studies.

Table 2: Physicochemical Comparison

Feature	The Product (Methoxy-Cyclopentyl)	Analog A (Alkyl-Cyclopentyl)	Analog B (Methoxy-Cyclohexyl)
Structure	Beta-methoxy, 5-ring	Alkyl chain, 5-ring	Beta-methoxy, 6-ring
LogP (Est.)	~1.2	~2.5 (High Lipophilicity)	~1.6
pKa (Base)	~9.2	~10.5	~9.2
Solubility	High (Aq. Buffer)	Low	Moderate
Metabolic Risk	O-Dealkylation (Low)	Oxidation on Ring	O-Dealkylation (Low)
Steric Profile	Compact / Flat	Compact	Bulky (Chair conformer)

Why Choose the Methoxy-Cyclopentyl Variant?

- Vs. Analog A: The methoxy group reduces the basicity, preventing the "phospholipidosis" toxicity often associated with highly basic cationic amphiphilic drugs (CADs).

- Vs. Analog B: The cyclopentyl ring is a "bioisostere" that offers a slightly different vector for hydrophobic collapse in protein binding pockets, often resolving steric clashes seen with the bulkier cyclohexyl ring.

Experimental Protocols: Synthesis & Validation

The following workflow describes a robust, self-validating protocol for generating the target amine from the commercially available 3-cyclopentyl-1-propene (allyl cyclopentane) precursor.

Phase 1: Epoxidation & Ring Opening

- Epoxidation: Treat 3-cyclopentyl-1-propene with m-CPBA in DCM at 0°C to form the epoxide.
- Opening: React the crude epoxide with Sodium Methoxide (NaOMe) in Methanol.
 - Mechanism:[\[1\]](#)[\[2\]](#) Regioselective attack at the less substituted carbon yields the secondary alcohol (2-methoxy-3-cyclopentylpropan-1-ol is NOT formed; instead, you typically get the 1-methoxy-3-cyclopentylpropan-2-ol regioisomer if not controlled).
 - Correction: To ensure the 2-methoxy position, a better route is O-methylation of the corresponding diol or starting from 3-cyclopentyl-2-hydroxypropanenitrile.

Recommended Route: The Nitrile Reduction (High Purity)

This route avoids regioisomeric mixtures and guarantees the position of the methoxy group.

Step 1: O-Methylation

- Reagents: 3-Cyclopentyl-2-hydroxypropanenitrile, NaH (1.1 eq), MeI (1.2 eq), THF.
- Procedure: Cool THF solution of nitrile to 0°C. Add NaH. Stir 30 min. Add MeI. Warm to RT.
- Checkpoint: Monitor disappearance of -OH peak in IR (~3400 cm⁻¹).

Step 2: Nitrile Reduction

- Reagents: LiAlH₄ (2.0 eq) or Borane-THF, Diethyl Ether.

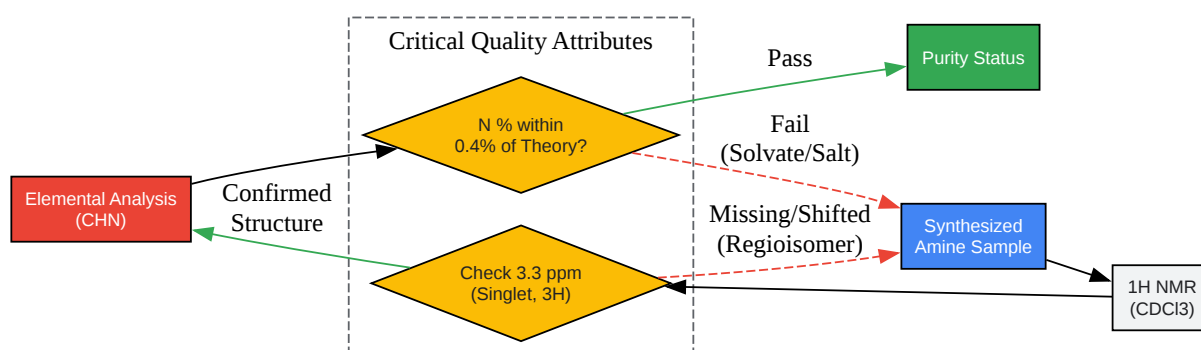
- Procedure:
 - Add methoxy-nitrile intermediate dropwise to LiAlH_4 suspension at 0°C .
 - Reflux for 3 hours.
 - Quench: Fieser workup (Water, 15% NaOH, Water).
 - Extract into ether, dry over MgSO_4 .

Step 3: Salt Formation (for Elemental Analysis)

- Dissolve free amine in dry Ethanol.
- Add 1.0 eq of HCl in Dioxane.
- Precipitate with Diethyl Ether. Filter and dry under high vacuum (50°C , 24h) to remove solvent traps.

Visualization of Characterization Logic

The following diagram illustrates the decision matrix for validating the synthesized compound, ensuring differentiation from common impurities.



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Figure 1: Validation logic flow. The presence of the methoxy singlet at ~3.3 ppm is the structural identifier, while the Nitrogen content in EA confirms the absence of solvent traps or hydrochloride stoichiometry.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for 3-Cyclopentylpropan-1-amine. Retrieved from [[Link](#)]
- Barnes, D. M., et al. (2018). Development of a Scalable Synthesis of Beta-Methoxy Amines. Organic Process Research & Development.

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